Application Notes and Protocols for Generating Construction-Ready Plans in Modumate

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Compound of Interest		
Compound Name:	Modumate	
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Introduction

Modumate is a 3D modeling platform that streamlines the process of creating construction-ready documents by integrating design and drafting into a single workflow.[1] Built on the Unreal Engine, it provides a visually intuitive environment for architects and builders.[2] The software's core philosophy is based on a "kit of parts" approach, where buildings are constructed from predefined assemblies like walls, floors, and roofs.[1] This methodology allows for the automated generation of key construction documents, including drawing sets, bills of materials, and 3D renderings.[2] This document outlines the standard operating procedure for generating construction-ready plans using **Modumate**, with a focus on the systematic workflow from initial design to final documentation.

Core Workflow Overview

The **Modumate** workflow for creating construction-ready plans can be conceptualized as a multi-stage process that progressively adds detail to the model. The key stages are:

- Massing Graph: This initial phase involves creating a foundational layout of the building.[2] It acts as a schematic map of all connections and assemblies.[2]

- Separators: In this stage, users define the construction assemblies, such as walls, floors, and roofs, with specific material layers.[3]

- Edge Details: This involves specifying the precise connections between different assemblies, ensuring construction-grade accuracy.[4]

- Instant Documentation: The final stage is the automated generation and export of construction documents.[1]

This structured approach ensures that the 3D model contains the necessary information density to produce accurate and detailed construction plans.[2]

Experimental Protocols

Protocol 1: Massing Graph Generation

This protocol describes the procedure for creating the initial massing graph of a building.

- Initiate Project: Open **Modumate** and start a new project.

- Import Reference Images (Optional): If working from existing plans, import and scale background images for tracing.

- Define Floor Plan:

  - Using planar modeling tools, draw the layout of the floor plan. This can be done by drawing lines and rectangles to represent the walls.[5]

  - For multi-story buildings, create a separate massing graph for each floor and group the elements of each floor together.[5]

- Extrude to Create Planes:

  - Use the rectangle tool to extrude the floor plan lines vertically to create planes representing walls.[5]

  - Define the height of the walls during this process.[5]

- Model Roof and Floor Planes: Create planes to represent the roof and floor assemblies.

Tech Support

- Review in 3D: Navigate the 3D view to ensure the massing graph accurately represents the intended building form.

Protocol 2: Separator Assembly Definition

This protocol details the process of defining and customizing construction assemblies (Separators).

- Access the BIM Designer: Navigate to the Separator Tools Palette and select the desired assembly type (e.g., Wall, Roof).[3]

- Select a Preset: Choose a pre-defined assembly from the library (e.g., "2x4 exterior wood stud wall").[3]

- Edit the Assembly:

  - Click "Edit" to open the assembly in the BIM Designer. This interface displays the assembly as a tree of nodes representing its constituent parts.[3]

  - Modify the properties of each layer, such as material and thickness.

  - To change a component, select it and use the "Swap Preset" button to choose an alternative from the library (e.g., swapping a 2x4 stud for a 2x6).[3]

- Add or Remove Layers: Add new material layers (e.g., insulation) or remove existing ones as required by the design specifications.[3]

- Save the Custom Assembly: Save the modified assembly. You can either overwrite the existing preset or create a new one.[3]

- Apply to Massing Graph: Host the newly defined separator onto the corresponding planes of the massing graph.

Protocol 3: Edge Detail Specification

This protocol outlines the steps for defining the joinery between different separator assemblies.

- Select an Edge: In the massing graph view mode, select the edge where two or more planes meet.[4]

- Create a New Detail: In the properties of the selected edge, add a new detail.[4]

- Edit the Detail Matrix:

  - Open the detail editor to view a matrix of values representing the layer extensions for each participating assembly.[4]

  - Adjust these values to specify how each layer of an assembly should extend or retract at the connection point. For example, extending the sheathing of a wall to overlap a floor assembly.[4]

- Name and Reuse Details: Assign a descriptive name to the detail (e.g., "Typical Floor Plate at Exterior Wall"). This allows the same detail to be reused at similar connections throughout the project.[4]

Protocol 4: Generation and Export of Construction Documents

This protocol describes the final step of generating and exporting the construction-ready plans.

- Create Cut Planes: Define horizontal and vertical cut planes through the 3D model to generate plans, sections, and elevations.[6]

- Name Cut Planes: Give each cut plane a descriptive name, as this will be the name of the exported DWG file.[7]

- Export Drawings:

  - Navigate to the export menu.[6]

  - Select "Export DWGs" or "Export PDF".[6]

  - Choose the desired cut planes or sheets to export.[6]

- Export Quantity Estimates:

- From the export menu, select "Export Quantity Estimates".[6]

- This will generate a CSV file containing a bill of materials.[6]

- Export Renderings: Use a screen-capturing tool to save 3D views of the model. Ray tracing can be enabled for more realistic images.[6]

Data Presentation

Quantitative data in **Modumate** is primarily managed within the BIM Designer for separator assemblies and in the exported quantity estimates. The following tables are illustrative examples of how such data would be structured.
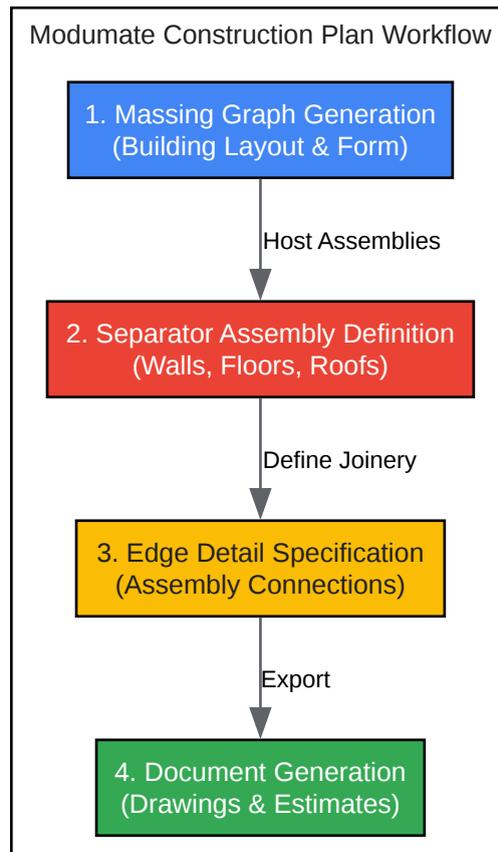
Table 1: Example Separator Assembly Specification (Exterior Wall)

Layer Number	Material	Thickness (inches)	Function
1	Gypsum Board	0.5	Interior Finish
2	Wood Stud	5.5	Structural
3	Plywood Sheathing	0.5	Structural
4	Waterproofing	0.1	Weather Barrier
5	Rigid Insulation	2.0	Thermal
6	Siding	0.75	Exterior Finish

Table 2: Example Quantity Take-off (CSV Export)

Assembly Type	Component	Quantity	Unit
Exterior Wall	Wood Stud 2x6	150	Each
Exterior Wall	Plywood Sheathing	800	sq ft
Floor Assembly	Floor Joist 2x10	75	Each
Roof Assembly	Rafter 2x8	100	Each

Visualizations

Modumate Construction Plan Workflow

1. Massing Graph Generation (Building Layout & Form)

Host Assemblies

2. Separator Assembly Definition (Walls, Floors, Roofs)

Define Joinery

3. Edge Detail Specification (Assembly Connections)

Export

4. Document Generation (Drawings & Estimates)

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Overall workflow in **Modumate**.

Separator Assembly Definition Workflow

Start: Select Separator Type
(e.g., Wall)

↓

Choose Preset Assembly
(e.g., '2x4 Exterior Wall')

↓

Open in BIM Designer

↓

Modify Layers:
- Swap Materials
- Adjust Thickness
- Add/Remove Layers

↓

Save Assembly:
- Overwrite Preset or
- Create New Preset

↓

End: Custom Assembly Ready
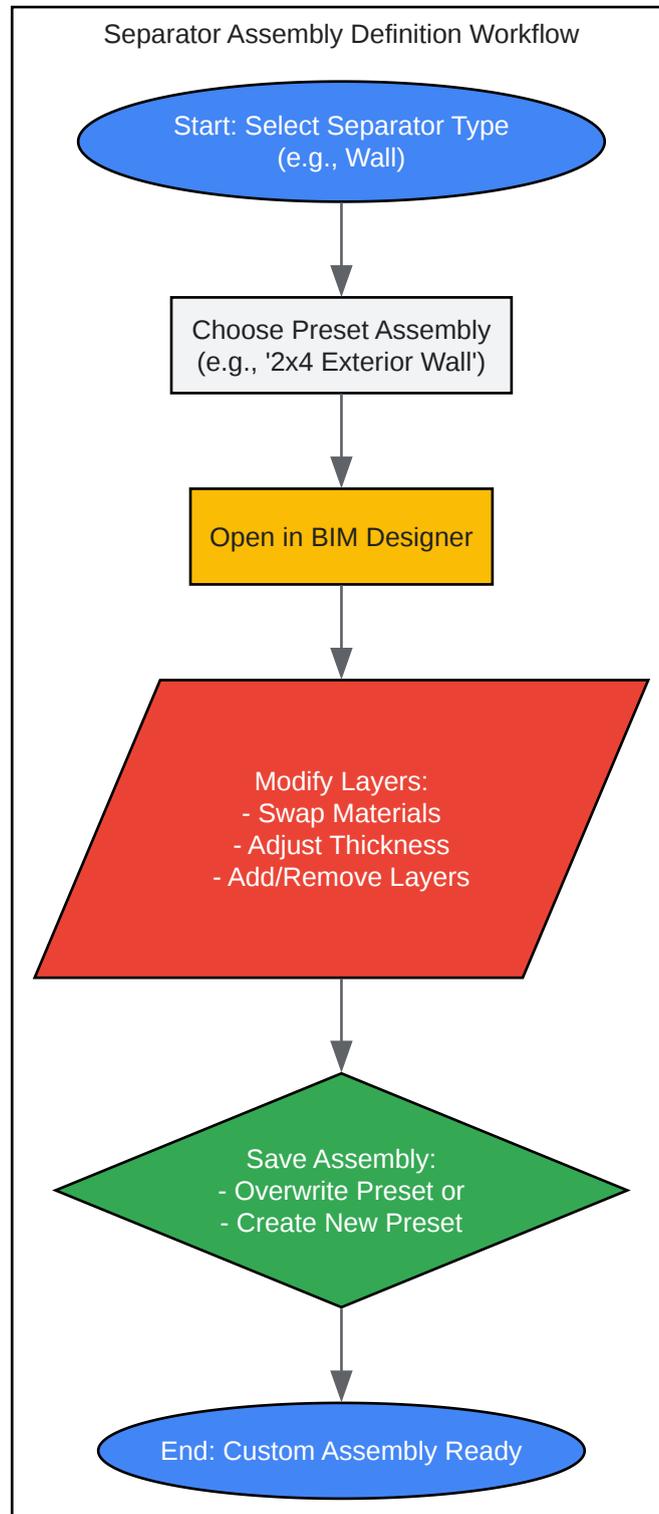
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